

Analytical Method for Agarospirol and Metabolites

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Compound Focus: Agarospirol

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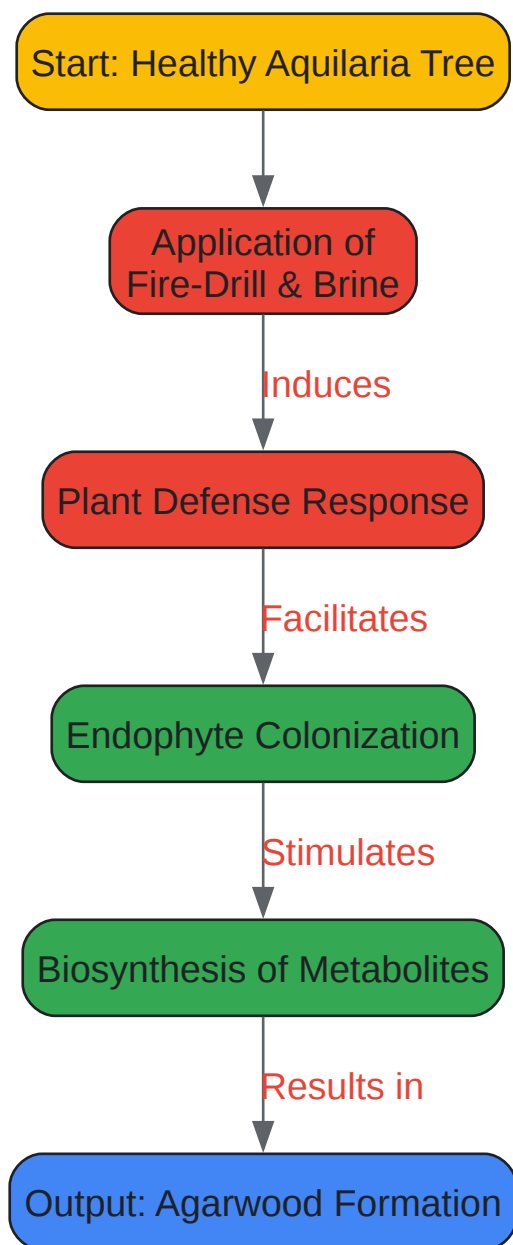
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A 2025 study published in *BMC Plant Biology* used **gas chromatography-mass spectrometry (GC-MS)** to analyze agarwood metabolites, including sesquiterpenes like **agarospirol** [1]. The table below summarizes the core methodology:

Aspect	Protocol Description
Analytical Instrument	Gas Chromatography-Mass Spectrometry (GC-MS) [1]
Sample Origin	<i>Aquilaria sinensis</i> wood samples induced via fire-drill and brine treatments [1]
Target Analytes	Differential metabolites, including key fragrant sesquiterpenes and chromones [1]. Agarospirol was specifically mentioned as a key analyte [1].
Data Availability	The method was used for profiling, but specific cross-validation data (e.g., precision, accuracy) for agarospirol quantification was not provided in the article [1].

This research highlights the role of endophytic microorganisms in agarwood formation. The relationship between the treatment, endophyte colonization, and metabolite production can be visualized in the following workflow.



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References

1. Biohacking agarwood: the impact of fire drills and brine on ... [bmcplantbiol.biomedcentral.com]

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